

# 1,1'-Sulfonylbis(2-methyl-1H-imidazole) molecular weight and formula

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## Compound of Interest

Compound Name: **1,1'-Sulfonylbis(2-methyl-1H-imidazole)**

Cat. No.: **B1352678**

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## Technical Data Sheet: 1,1'-Sulfonylbis(2-methyl-1H-imidazole)

Audience: Researchers, scientists, and drug development professionals.

Subject: Physicochemical Properties of **1,1'-Sulfonylbis(2-methyl-1H-imidazole)**

This document provides core physicochemical data for **1,1'-Sulfonylbis(2-methyl-1H-imidazole)**, a compound of interest in pharmaceutical and chemical synthesis.

## Core Molecular Information

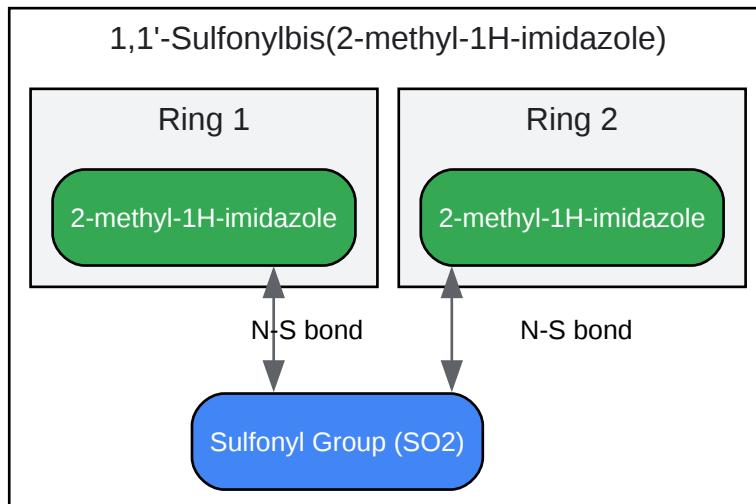
**1,1'-Sulfonylbis(2-methyl-1H-imidazole)** is an organic compound that serves as a key intermediate in various synthetic processes.<sup>[1]</sup> Its fundamental molecular properties are summarized below.

Property	Value	Source
Molecular Formula	C8H10N4O2S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	226.26 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	489471-87-6	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White crystalline powder	<a href="#">[2]</a>

Note: The molecular weight is also cited as 226.3 g/mol and 226.259 g/mol in some sources, representing minor rounding differences.[\[3\]](#)[\[6\]](#)

## Logical Relationship of Molecular Components

The molecular formula C8H10N4O2S indicates the elemental composition of the molecule. The logical relationship between the constituent parts—two 2-methyl-1H-imidazole rings linked by a sulfonyl group—is visualized below.



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Caption: Molecular structure concept.

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